

Phenethyl acetate CAS number and molecular weight.

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Compound of Interest

Compound Name: Phenethyl acetate

Cat. No.: B093665

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An In-depth Technical Guide to Phenethyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **phenethyl acetate**, a significant organic ester utilized across the fragrance, flavor, and pharmaceutical industries. This document details its fundamental chemical and physical properties, toxicological data, and outlines key experimental protocols for its synthesis and analysis. Furthermore, it explores its biosynthetic and synthetic pathways, offering valuable insights for research and development applications.

Core Properties and Identification

Phenethyl acetate, also known as 2-phenylethyl acetate, is the ester formed from phenethyl alcohol and acetic acid. It is a colorless liquid recognized for its pleasant floral aroma, reminiscent of rose and honey.

Table 1: Chemical Identification and Molecular Properties of **Phenethyl Acetate**

Identifier	Value	Reference
CAS Number	103-45-7	
Molecular Formula	C ₁₀ H ₁₂ O ₂	
Molecular Weight	164.20 g/mol	
IUPAC Name	2-phenylethyl acetate	
Synonyms	2-Phenylethyl acetate, Benzylcarbiny acetate, Acetic acid phenethyl ester	

Physicochemical and Toxicological Data

A summary of the key physicochemical and toxicological properties of **phenethyl acetate** is provided below, offering a quick reference for laboratory and safety considerations.

Table 2: Physicochemical Properties of **Phenethyl Acetate**

Property	Value	Reference
Appearance	Colorless liquid	
Melting Point	-31.1 °C	
Boiling Point	232.6 °C	
Density	1.032 g/mL at 25 °C	
Flash Point	101 °C	
Refractive Index	n ₂₀ /D 1.498 (lit.)	

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- To cite this document: BenchChem. [Phenethyl acetate CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093665#phenethyl-acetate-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b093665#phenethyl-acetate-cas-number-and-molecular-weight)

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